

An In-depth Technical Guide to Dicyclopentyl(dimethoxy)silane

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Compound of Interest

Compound Name: **Dicyclopentyl(dimethoxy)silane**

Cat. No.: **B144380**

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Introduction

Dicyclopentyl(dimethoxy)silane (DCPDMS) is an organosilicon compound with significant applications in industrial catalysis and organic synthesis. Its unique molecular structure, characterized by two bulky cyclopentyl groups and two methoxy groups attached to a central silicon atom, imparts specific steric and electronic properties.^[1] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key applications, with a focus on its role as an external electron donor in Ziegler-Natta catalysis.

IUPAC Name and Synonyms

The unambiguous identification of a chemical compound is crucial for scientific communication and safety. The standard nomenclature and common synonyms for **dicyclopentyl(dimethoxy)silane** are provided below.

IUPAC Name: **dicyclopentyl(dimethoxy)silane**^[1]

Synonyms:

- Dimethoxydicyclopentylsilane
- Dicyclopentylmethoxysilane

- Cyclopentane, 1,1'-(dimethoxysilylene)bis-
- DCPDMS
- Donor-D

Physicochemical Properties

A summary of the key physical and chemical properties of **dicyclopentyl(dimethoxy)silane** is presented in the table below. This data is essential for its handling, storage, and application in various experimental setups.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ O ₂ Si	[1]
Molecular Weight	228.4 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	120 °C at 6 mmHg	[1]
Density	0.99 g/cm ³	
Refractive Index	1.467	[1]
Flash Point	102 °C	
CAS Number	126990-35-0	[1]

Synthesis of Dicyclopentyl(dimethoxy)silane

The primary route for the synthesis of **dicyclopentyl(dimethoxy)silane** involves the use of a Grignard reagent. Two main variations of this method are commonly employed.[\[1\]](#)

Experimental Protocol: Grignard Reaction with Tetramethoxysilane

This protocol describes the synthesis of **dicyclopentyl(dimethoxy)silane** from tetramethoxysilane and a cyclopentyl magnesium halide.

Materials:

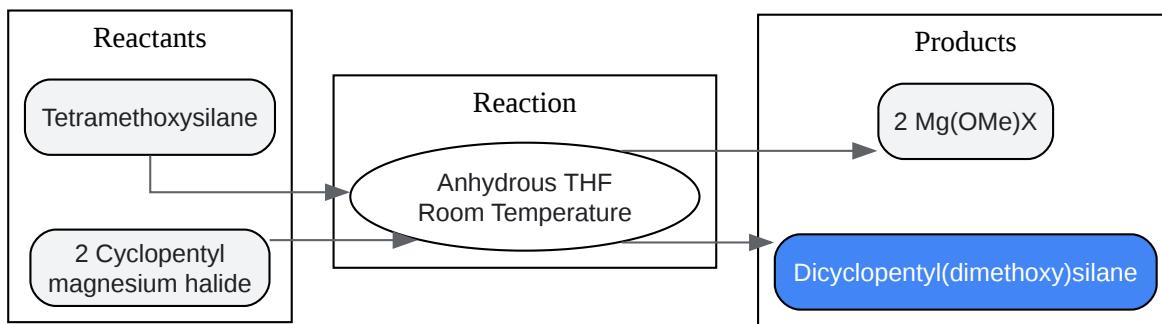
- Magnesium turnings
- Cyclopentyl chloride
- Tetramethoxysilane
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- Preparation of Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. Slowly add a solution of cyclopentyl chloride in anhydrous THF to the magnesium turnings. The reaction is initiated by gentle heating. Once the reaction starts, the remaining cyclopentyl chloride solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed for an additional hour to ensure complete formation of the Grignard reagent.
- Reaction with Tetramethoxysilane: Cool the Grignard reagent to 0 °C in an ice bath. Slowly add a solution of tetramethoxysilane in anhydrous THF via the dropping funnel. The reaction is exothermic and the temperature should be maintained below 20 °C. After the addition is complete, the reaction mixture is stirred at room temperature for 12 hours.
- Work-up: The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution. The organic layer is separated, and the aqueous layer is extracted with

diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.

- Purification: The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield **dicyclopentyl(dimethoxy)silane** as a colorless liquid.



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Caption: Synthesis of **Dicyclopentyl(dimethoxy)silane** via Grignard Reagent.

Experimental Protocol: Two-Step Synthesis via Dicyclopentylchlorosilane

This alternative method involves the formation of a dichlorosilane intermediate followed by methylation.

Materials:

- Magnesium turnings
- Cyclopentyl chloride
- Silicon tetrachloride
- Anhydrous methanol
- Anhydrous tetrahydrofuran (THF)

- Anhydrous diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- Synthesis of Dicyclopentyldichlorosilane: Prepare the cyclopentyl magnesium chloride Grignard reagent as described in section 3.1. Cool the Grignard reagent to 0 °C. Slowly add a solution of silicon tetrachloride in anhydrous THF. After the addition, allow the mixture to warm to room temperature and stir for 12 hours. The resulting dicyclopentyldichlorosilane is isolated by filtration to remove magnesium salts and subsequent vacuum distillation.
- Methoxylation: The purified dicyclopentyldichlorosilane is dissolved in anhydrous THF and cooled to 0 °C. A solution of anhydrous methanol in THF is added dropwise. The reaction is stirred at room temperature for 4 hours.
- Work-up and Purification: The reaction is neutralized with a saturated aqueous sodium bicarbonate solution. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are dried over anhydrous sodium sulfate and filtered. The solvent is removed under reduced pressure, and the final product is purified by vacuum distillation.

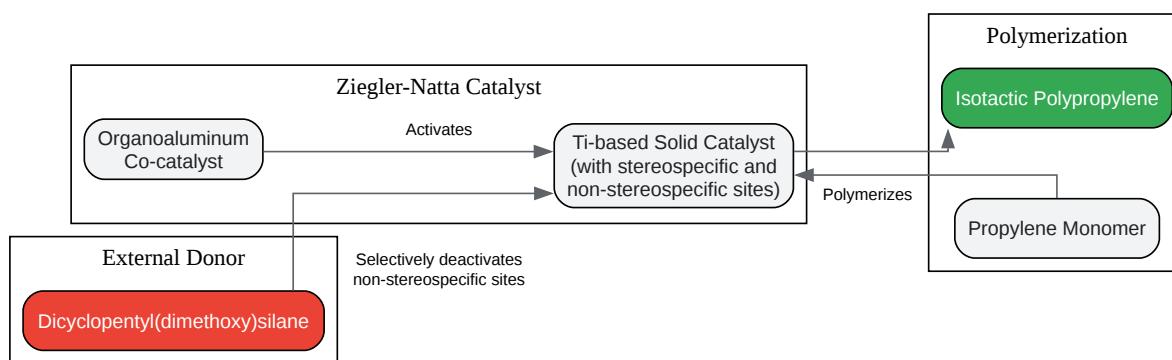
Key Applications

Dicyclopentyl(dimethoxy)silane is a versatile compound with applications in polymer chemistry and organic synthesis.

External Electron Donor in Ziegler-Natta Catalysis

The most prominent application of DCPDMS is as an external electron donor in Ziegler-Natta catalyst systems for the polymerization of propylene.^[1] Its role is to enhance the stereoselectivity of the catalyst, leading to the production of highly isotactic polypropylene with improved physical properties.^[1]

Mechanism of Action: In the Ziegler-Natta catalyst system, which typically consists of a titanium-based solid catalyst and an organoaluminum co-catalyst, there exist multiple types of active sites. Some of these sites are non-stereospecific and lead to the formation of atactic (non-crystalline) polypropylene. **Dicyclopentyl(dimethoxy)silane**, as a Lewis base, selectively coordinates to and deactivates these non-stereospecific sites.^[1] This selective poisoning allows the stereospecific active sites to dominate the polymerization process, resulting in a polymer with high isotacticity.^[1] The bulky cyclopentyl groups of DCPDMS play a crucial role in this selective interaction.



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Caption: Role of DCPDMS in Ziegler-Natta Polymerization.

Experimental Protocol: Propylene Polymerization

This protocol provides a general outline for the bulk polymerization of propylene using a Ziegler-Natta catalyst with **dicyclopentyl(dimethoxy)silane** as the external donor.

Materials:

- High-purity propylene
- Ziegler-Natta catalyst (e.g., $\text{TiCl}_4/\text{MgCl}_2$)

- Triethylaluminum (TEAL) as co-catalyst
- **Dicyclopentyl(dimethoxy)silane** (DCPDMS) as external donor
- Anhydrous heptane as solvent

Procedure:

- **Reactor Preparation:** A high-pressure stainless-steel reactor is thoroughly dried and purged with nitrogen.
- **Catalyst Introduction:** Anhydrous heptane is introduced into the reactor, followed by the desired amount of TEAL solution and DCPDMS solution. The mixture is stirred at a controlled temperature. The solid Ziegler-Natta catalyst component is then introduced into the reactor.
- **Polymerization:** Liquid propylene is introduced into the reactor to the desired pressure. The polymerization is carried out at a constant temperature and pressure for a specified duration.
- **Termination and Product Isolation:** The polymerization is terminated by venting the unreacted propylene and adding a quenching agent like methanol. The polymer is then collected, washed with a suitable solvent to remove catalyst residues, and dried under vacuum.
- **Characterization:** The resulting polypropylene is characterized for its isotacticity (e.g., by ^{13}C NMR or solvent extraction), molecular weight, and other physical properties.

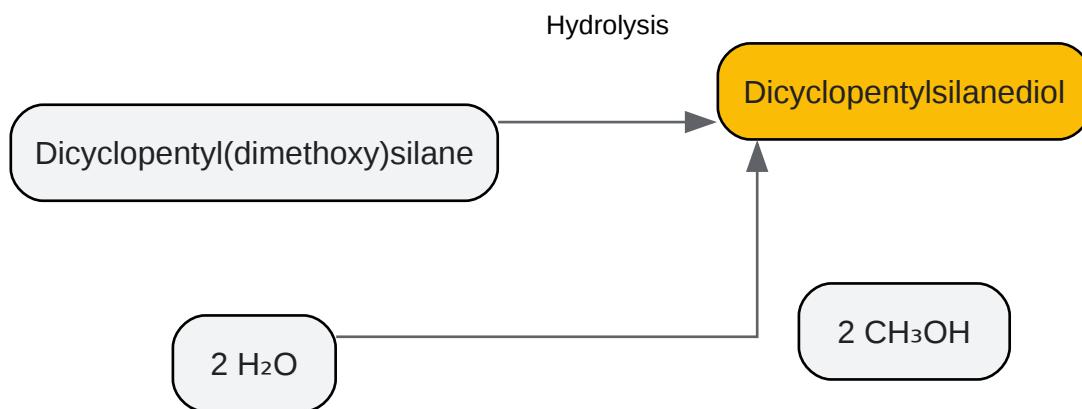
Silylating Agent in Organic Synthesis

The steric bulk provided by the two cyclopentyl groups makes **dicyclopentyl(dimethoxy)silane** a useful silylating agent for the protection of functional groups, particularly hydroxyl groups, in organic synthesis. The resulting dicyclopentylsilyl ether is stable under various reaction conditions but can be cleaved when desired.

Chemical Reactivity

Hydrolysis

Dicyclopentyl(dimethoxy)silane is susceptible to hydrolysis, a reaction in which the methoxy groups are replaced by hydroxyl groups to form silanols. This reaction is typically catalyzed by acids or bases. The initially formed silanols can then undergo condensation to form siloxane bridges (Si-O-Si), leading to the formation of oligomers or polymers.^[1]



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Caption: Hydrolysis of **Dicyclopentyl(dimethoxy)silane**.

Safety and Handling

Dicyclopentyl(dimethoxy)silane is a moisture-sensitive liquid and should be handled under an inert atmosphere (e.g., nitrogen or argon). It can cause skin and eye irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Dicyclopentyl(dimethoxy)silane is a valuable organosilicon compound with well-established applications, particularly in the field of polymer chemistry. Its role as a stereoregulator in polypropylene production is of significant industrial importance. The synthetic methods and reactivity profile outlined in this guide provide a foundation for its effective use in research and development. As with any chemical reagent, a thorough understanding of its properties and adherence to safety protocols are paramount for its successful and safe application.

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References

- 1. Dicyclopentyl(dimethoxy)silane|99%+|CAS 126990-35-0 [benchchem.com]
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